

# Experimental Data on Ethomersol's Antioxidant Activity

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## Compound Focus: Ethomersol

CAS No.: 135048-68-9

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Aspect	Experimental Model	Dosage & Administration	Key Findings
<b>Acute Hypoxia Protection</b> [1]	Albino rats	25 mg/kg, intraperitoneally, 30 min before hypoxia	Prevented lipid peroxidation activation; decreased levels of conjugated dienes and <b>malondialdehyde (MDA)</b> ; increased levels of <b>thiols</b> and activity of antioxidant enzymes in brain and liver.
<b>Post-Traumatic Brain Injury</b> [2]	Male Wistar rats with craniocerebral trauma	25 mg/kg, intraperitoneally, once daily for 3 days after trauma	Decreased behavioral impairments; prevented metabolic disturbances and cerebral edema; restored energy metabolism (creatine phosphate, ATP) and antioxidant system in the brain.
<b>In Vitro Mechanism</b> [1]	Liposomes & brain homogenates	0.01-40 mM	Inhibited <b>Fe<sup>2+</sup>-induced ascorbate-dependent lipid peroxidation</b> ; acted similarly to <b>DMSO</b> in liposomes and <b>EDTA</b> in brain homogenates, suggesting both radical-scavenging and <b>metal-chelating</b> properties.

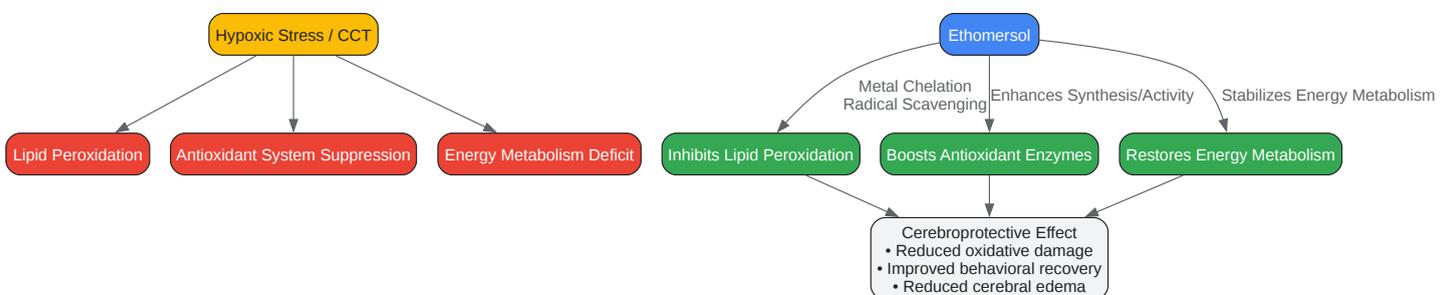
## Experimental Protocols Cited

The findings above are based on the following standard experimental methodologies:

- **Induction of Acute Hypoxia:** Rats were placed in a barochamber and elevated to a simulated altitude of 12,000 meters until the onset of agonal respiration [2].
- **Model of Craniocerebral Trauma (CCT):** A closed head injury of moderate severity was inflicted on rats using a weight of 64 g in free fall from a height of 80 cm onto the parietal area of the skull [2].
- **Assessment of Lipid Peroxidation:** Measured by the accumulation of specific products, primarily **conjugated dienes** and **malondialdehyde (MDA)** [1] [2].
- **Assessment of Antioxidant System:** Evaluated by measuring the levels of **reduced glutathione (thiols)** and the activities of key antioxidant enzymes [1] [2].
- **In Vitro Lipid Peroxidation:** Induced in model systems (liposomes, brain homogenates) using **Fe<sup>2+</sup>** and **ascorbate** or **NADPH**; inhibition by **Ethomersol** indicates direct antioxidant action [1].

## Mechanism of Action & Signaling Pathways

The research suggests that **Ethomersol**'s antioxidant mechanism is multifaceted. The diagram below illustrates the interconnected pathways through which it is proposed to exert its effects.



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The search results indicate that **Ethomersol**'s activity involves **metal chelation** (similar to EDTA) and direct **radical scavenging** (similar to DMSO) [1]. Furthermore, it is characterized as an "actoprotector," a class of drugs believed to work by **accelerating reparative and adaptive synthesis** of RNA, enzymes, and structural proteins following damage [2].

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## References

1. [Ethomerzol as an antioxidant] [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. Hypoxia and antihypoxants, focus on brain injury [[journals.eco-vector.com](https://journals.eco-vector.com)]

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